

Application Notes and Protocols for Compound X in Cell Culture Experiments

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Compound of Interest

Compound Name: MDR-652

Cat. No.: B608952

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Introduction

Compound X is a potent and selective second-generation ATP-competitive inhibitor of mTOR, targeting both mTORC1 and mTORC2 complexes.^{[1][2]} The mammalian target of rapamycin (mTOR) is a serine/threonine kinase that acts as a central regulator of cell growth, proliferation, metabolism, and survival.^{[1][3]} It integrates signals from various upstream pathways, including growth factors (like IGF-1), nutrients (amino acids), and cellular energy status.^[4] Dysregulation of the mTOR pathway is a common feature in numerous human cancers, making it a critical target for therapeutic intervention. Compound X offers a powerful tool for investigating the roles of mTOR signaling in cancer biology and for preclinical evaluation as a potential therapeutic agent.

These application notes provide detailed protocols for utilizing Compound X in common cell culture experiments to assess its biological activity.

Data Presentation

The efficacy of Compound X has been evaluated across various cancer cell lines. The following tables summarize its inhibitory concentrations (IC₅₀) for cell proliferation and its effects on key signaling proteins.

Table 1: In Vitro Cell Proliferation IC₅₀ Values for Compound X

Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	35
A549	Lung Cancer	50
U87-MG	Glioblastoma	42
PC-3	Prostate Cancer	65

IC50 values were determined after 72 hours of continuous exposure to Compound X using the MTT assay.

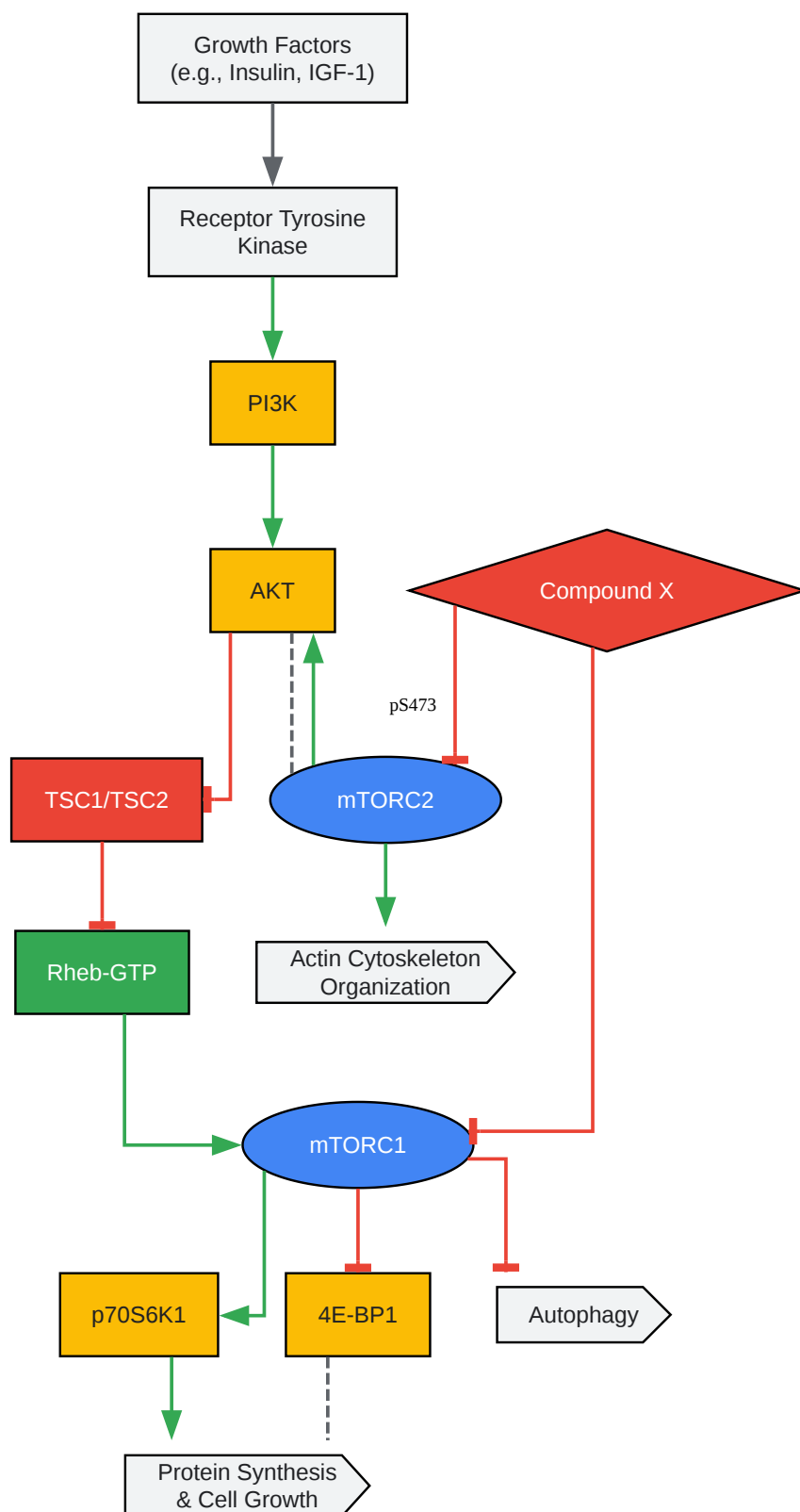
Table 2: Inhibition of mTOR Signaling by Compound X in MCF-7 Cells

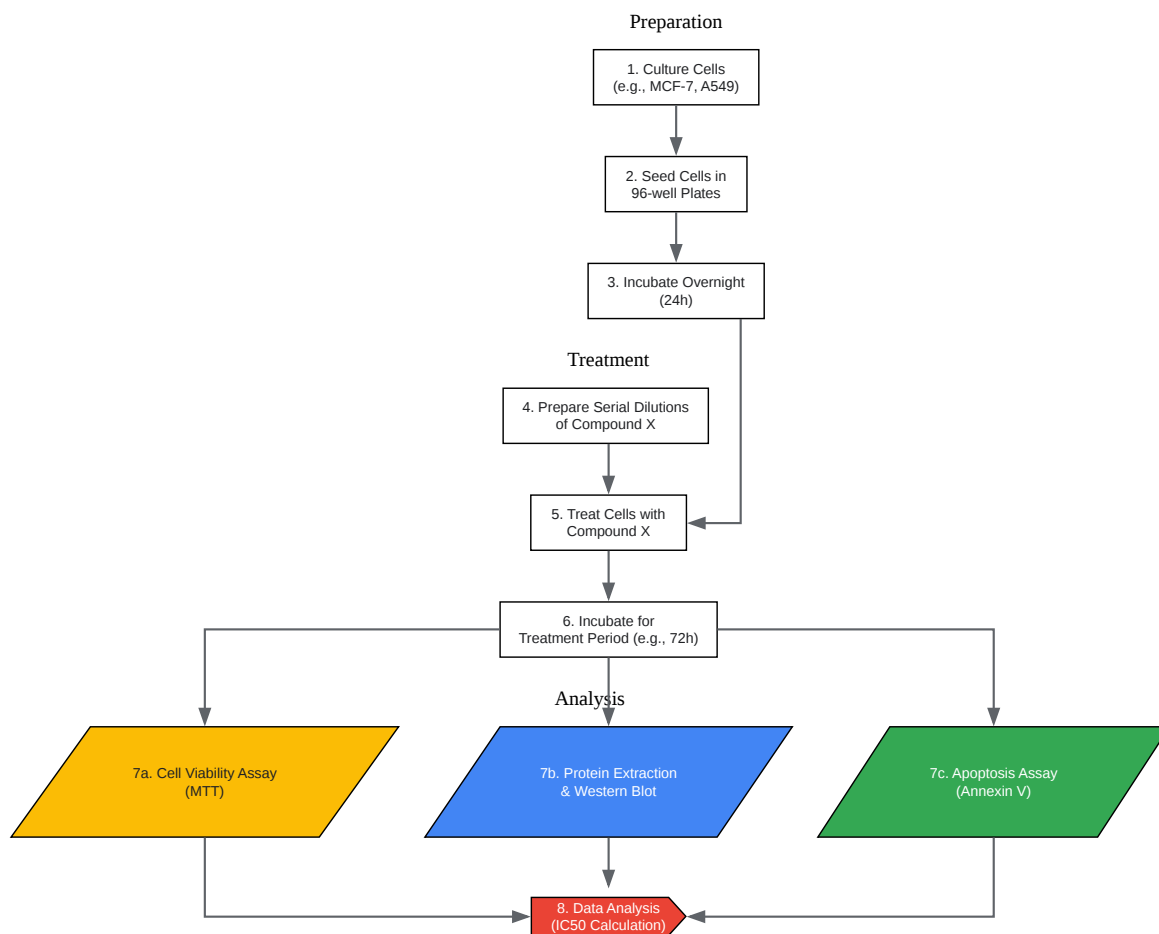
Protein Target	Phosphorylation Site	IC50 (nM)
p-mTOR	Ser2448 (mTORC1)	25
p-mTOR	Ser2481 (mTORC2)	60
p-AKT	Ser473 (mTORC2 substrate)	75
p-S6K	Thr389 (mTORC1 substrate)	30
p-4E-BP1	Thr37/46 (mTORC1 substrate)	32

IC50 values represent the concentration of Compound X required to inhibit 50% of the phosphorylation of the target protein after a 24-hour treatment, as determined by Western blot analysis.

Mandatory Visualizations

Signaling Pathway Diagram





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References

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